

Technical Support Center: (S)-Renzapride and Cardiac hERG Channel Interaction

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Compound of Interest

Compound Name: (S)-Renzapride

Cat. No.: B15614719

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This technical support center provides researchers, scientists, and drug development professionals with essential information and guidance for investigating the potential interaction of **(S)-Renzapride** with the cardiac hERG (human Ether-à-go-go-Related Gene) potassium channel.

Frequently Asked Questions (FAQs)

Q1: What is the known potential for **(S)-Renzapride** to interact with the cardiac hERG channel?

A1: Preclinical studies indicate that Renzapride has a significantly lower potential for hERG channel interaction compared to older 5-HT4 agonists like cisapride. In vitro studies have shown that cisapride is a potent blocker of the hERG channel, which has been linked to proarrhythmic effects.^[1] In contrast, Renzapride is reported to be approximately 1000-fold less potent than cisapride at inhibiting hERG channels in HEK293 cells.^[2]

Q2: What is the IC50 of Renzapride for hERG channel inhibition?

A2: An in-vitro study using HERG-transfected COS-7 cells reported an IC50 value of 1.8×10^{-6} M for Renzapride.^[1] For comparison, the same study reported an IC50 of 2.4×10^{-7} M for cisapride, highlighting the lower potency of Renzapride for hERG blockade.^[1]

Q3: Have clinical studies assessed the cardiac safety of Renzapride?

A3: Yes, clinical trials have been conducted to evaluate the cardiac safety of Renzapride. These studies have generally shown that Renzapride is well-tolerated with no significant adverse cardiac effects, including no clinically significant prolongation of the QTc interval, at therapeutic doses.[2]

Q4: What type of experimental setup is recommended for assessing the hERG liability of **(S)-Renzapride**?

A4: The gold standard for assessing hERG liability is the whole-cell patch-clamp electrophysiology assay performed on mammalian cells stably expressing the hERG channel, such as Human Embryonic Kidney (HEK293) or Chinese Hamster Ovary (CHO) cells.[3][4]

Troubleshooting Guide

Issue: High variability in measured IC50 values for **(S)-Renzapride**.

- Potential Cause 1: Temperature Fluctuations.
 - Solution: Ensure a stable recording temperature, preferably at or near physiological temperature (35-37°C), as hERG channel kinetics and drug binding can be temperature-sensitive.[5]
- Potential Cause 2: Compound Adsorption or Precipitation.
 - Solution: **(S)-Renzapride**, like many compounds, may adsorb to tubing or precipitate in physiological buffers. It is crucial to verify the concentration of the compound in the final solution. Using materials with low protein binding for tubing and reservoirs can help minimize adsorption. If solubility is a concern, the use of a surfactant in the extracellular medium may improve the sensitivity of the assay.[6]
- Potential Cause 3: Inconsistent Voltage-Clamp Protocol.
 - Solution: The apparent potency of a hERG blocker can be dependent on the voltage-clamp protocol used.[7] Employ a standardized and consistent voltage protocol for all experiments to ensure reproducibility.

Issue: Difficulty in achieving a stable whole-cell recording.

- Potential Cause: Poor Cell Health or Seal Formation.
 - Solution: Ensure cells are healthy and not overgrown before starting experiments. Use high-quality borosilicate glass pipettes and apply appropriate suction to form a high-resistance (>1 GΩ) seal. If a stable seal is not achieved, discard the cell and use a new one.

Data Presentation

Table 1: Comparative in vitro hERG Channel Inhibition of 5-HT4 Agonists

Compound	Cell Line	IC50 (M)	Relative Potency vs. Cisapride
Renzapride	COS-7	1.8×10^{-6}	~7.5-fold lower
Cisapride	COS-7	2.4×10^{-7}	-
Prucalopride	COS-7	5.7×10^{-6}	~24-fold lower
Mosapride	COS-7	No significant effect	Not applicable

Data sourced from Potet et al. (2001).[\[1\]](#)

Experimental Protocols

Detailed Methodology for hERG Whole-Cell Patch-Clamp Assay

This protocol is a synthesized best-practice methodology based on published literature for assessing hERG channel inhibition by novel compounds.

1. Cell Culture and Preparation:

- Cell Line: HEK293 cells stably transfected with the human hERG cDNA.

- Culture Medium: Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% fetal bovine serum, penicillin (100 U/mL), streptomycin (100 µg/mL), and a selection antibiotic (e.g., G418, 400 µg/mL).
- Culture Conditions: Maintain cells at 37°C in a humidified atmosphere of 5% CO₂.
- Cell Plating: For electrophysiology, plate cells onto glass coverslips at a low density to allow for the isolation of single cells for recording.

2. Solutions:

- Extracellular (Bath) Solution (in mM): 137 NaCl, 4 KCl, 1.8 CaCl₂, 1 MgCl₂, 10 HEPES, 10 Glucose. Adjust pH to 7.4 with NaOH.
- Intracellular (Pipette) Solution (in mM): 130 KCl, 1 MgCl₂, 1 CaCl₂, 10 HEPES, 10 EGTA, 5 Mg-ATP. Adjust pH to 7.2 with KOH.
- **(S)-Renzapride** Stock Solution: Prepare a high-concentration stock solution (e.g., 10 mM) in a suitable solvent (e.g., DMSO). Make serial dilutions in the extracellular solution to achieve the final desired concentrations. The final DMSO concentration should be kept low (e.g., <0.1%) to avoid solvent effects.

3. Electrophysiological Recording:

- Apparatus: Use a patch-clamp amplifier and data acquisition system.
- Pipettes: Pull borosilicate glass capillaries to a resistance of 2-5 MΩ when filled with the intracellular solution.
- Recording Configuration: Establish a whole-cell patch-clamp configuration.
- Temperature: Maintain the recording chamber at a constant temperature, preferably 35-37°C.

4. Voltage-Clamp Protocol:

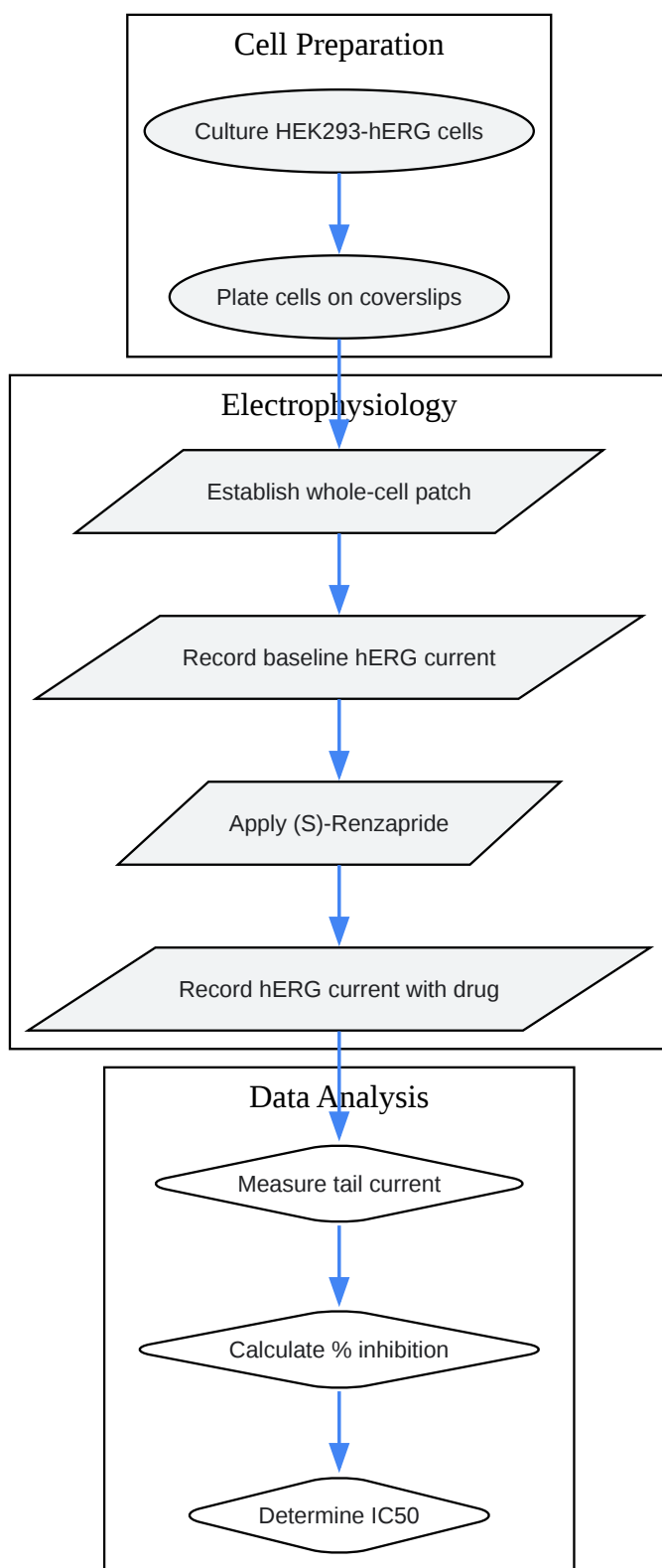
- Holding Potential: Hold the cell membrane at -80 mV.

- **Depolarization Step:** Apply a depolarizing step to +20 mV for 2 seconds to activate and then inactivate the hERG channels.
- **Repolarization Step:** Repolarize the membrane to -50 mV for 2 seconds to elicit the hERG tail current.
- **Pulse Frequency:** Apply the voltage-clamp protocol at a frequency of 0.05 Hz (every 20 seconds) to allow for recovery from inactivation between pulses.

5. Data Acquisition and Analysis:

- **Drug Application:** After obtaining a stable baseline recording of the hERG current, perfuse the cell with increasing concentrations of **(S)-Renzapride**. Allow the current to reach a steady-state at each concentration before proceeding to the next.
- **Data Measurement:** Measure the peak amplitude of the hERG tail current at -50 mV.
- **Data Analysis:** Normalize the tail current amplitude at each concentration to the baseline current. Plot the percentage of inhibition against the logarithm of the **(S)-Renzapride** concentration and fit the data to a Hill equation to determine the IC₅₀ value.

Visualizations



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hERG Assay Experimental Workflow

High hERG Inhibition Potential

Cisapride
(IC₅₀: ~0.24 μ M)

Lower hERG Inhibition Potential

(S)-Renzapride
(IC₅₀: ~1.8 μ M)

Prucalopride
(IC₅₀: ~5.7 μ M)

Negligible hERG Inhibition

Mosapride
(No significant effect)

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Relative hERG Risk of 5-HT₄ Agonists

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